

Application Notes & Protocols for the Comprehensive Characterization of 4-Pyridinepropanol

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Compound of Interest

Compound Name: 4-Pyridinepropanol

CAS No.: 2629-72-3

Cat. No.: B1329387

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Abstract

This document provides a comprehensive guide to the analytical methods for the identification, quantification, and stability assessment of **4-Pyridinepropanol** (CAS: 2629-72-3). As a pivotal heterocyclic building block in pharmaceutical synthesis and material science, rigorous and reliable characterization of **4-Pyridinepropanol** is essential for ensuring product quality, process control, and regulatory compliance.^{[1][2]} The protocols herein are designed for researchers, quality control analysts, and drug development professionals, offering a blend of foundational principles and actionable, field-proven methodologies. We will explore a multi-faceted approach, leveraging spectroscopic and chromatographic techniques to build a complete analytical profile of the molecule.

Introduction and Physicochemical Profile

4-Pyridinepropanol, also known as 3-(4-Pyridyl)-1-propanol, is a bifunctional molecule featuring a pyridine ring and a primary alcohol. This structure makes it a valuable intermediate for introducing a flexible, hydrophilic linker in the synthesis of more complex molecules,

including active pharmaceutical ingredients (APIs).[1][2] Its purity and structural integrity are paramount, as impurities or isomers, such as 2- or 3-Pyridinepropanol, could drastically alter the pharmacological or material properties of the final product.[3][4]

A thorough understanding of its physicochemical properties is the first step in developing robust analytical methods.

Table 1: Physicochemical Properties of **4-Pyridinepropanol**

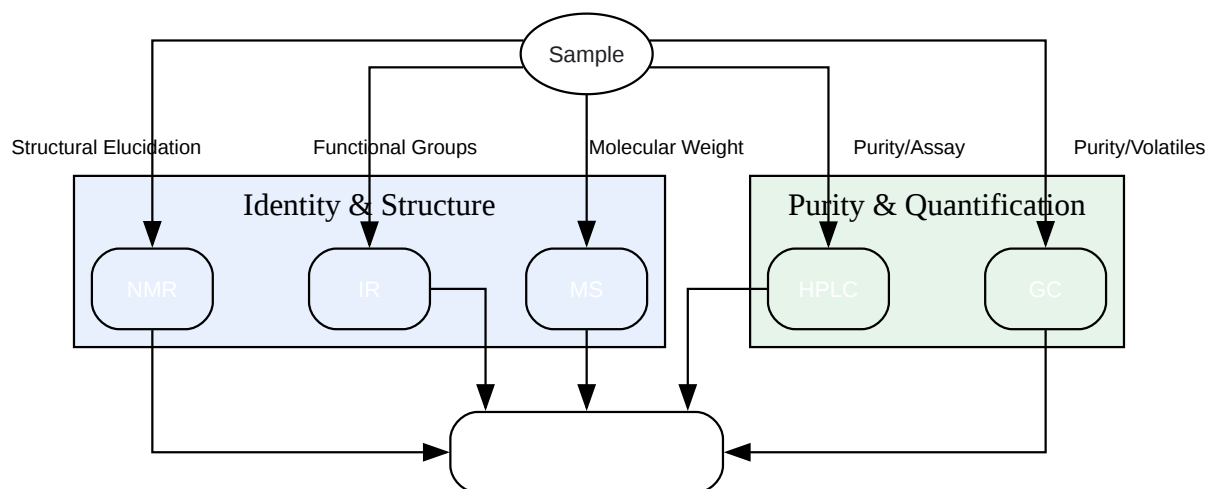
Property	Value	Source(s)
Chemical Formula	C ₈ H ₁₁ NO	[5][6]
Molecular Weight	137.18 g/mol	[5][7]
CAS Number	2629-72-3	[5][7]
Appearance	Colorless to brown liquid, or white to brown low-melting solid/powder.[8][9][10]	
Melting Point	35-39 °C (lit.)	[5][8]
Boiling Point	289 °C (lit.)	[5][8]
Density	1.061 g/mL at 25 °C (lit.)	[5][11]
Solubility	Soluble in water.[8][11]	

Strategy for Analytical Characterization

A multi-tiered approach is necessary for the unambiguous characterization of **4-Pyridinepropanol**. Our strategy is twofold:

- **Identity and Structure Confirmation:** Utilizing spectroscopic methods to confirm the molecular structure and functional groups. This is the foundational step for identity verification.
- **Purity and Quantitative Analysis:** Employing high-resolution chromatographic techniques to separate the analyte from impurities and accurately determine its concentration.

The following diagram illustrates the logical workflow for a comprehensive analysis.



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Caption: Overall workflow for **4-Pyridinepropanol** characterization.

Part 1: Identity and Structural Characterization Protocols

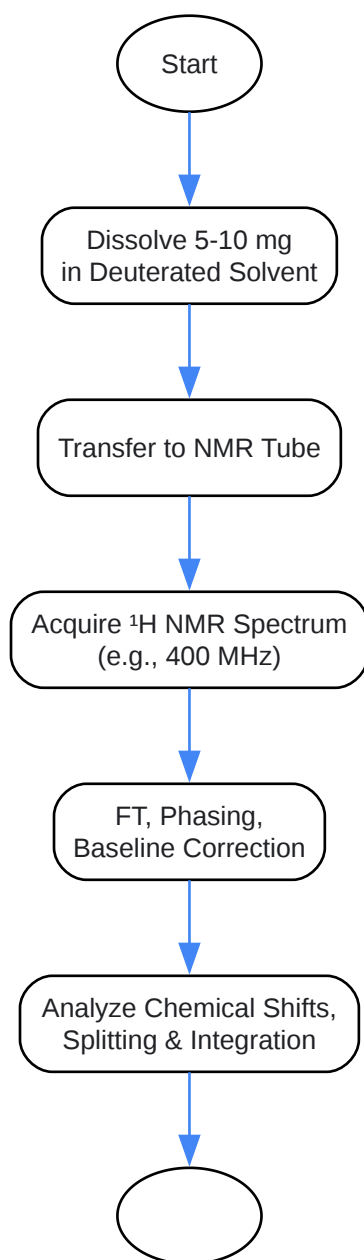
Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR spectroscopy is the most powerful technique for unambiguous structural elucidation.^{[12][13]} It provides precise information on the chemical environment of each proton (¹H NMR) and carbon (¹³C NMR) atom, allowing for confirmation of the substitution pattern on the pyridine ring and the structure of the propanol side chain.

Protocol: ¹H NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of **4-Pyridinepropanol** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃, or Deuterium Oxide, D₂O). Add a small amount of Tetramethylsilane (TMS) as an internal standard if using CDCl₃.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.

- Data Acquisition: Acquire the spectrum using standard parameters for ^1H NMR. A sufficient number of scans (e.g., 16 or 32) should be averaged to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
- Spectral Interpretation:
 - Pyridine Ring Protons: Expect two distinct signals in the aromatic region (~7.0-8.5 ppm). The protons ortho to the nitrogen (H-2, H-6) will appear as a doublet, and the protons meta to the nitrogen (H-3, H-5) will appear as another doublet, characteristic of a 4-substituted pyridine.
 - Propanol Chain Protons:
 - The methylene group attached to the ring ($-\text{CH}_2\text{-Ar}$) will appear as a triplet.
 - The central methylene group ($-\text{CH}_2-$) will be a multiplet (quintet or sextet).
 - The methylene group bearing the hydroxyl function ($-\text{CH}_2\text{-OH}$) will appear as a triplet.
 - The hydroxyl proton ($-\text{OH}$) will appear as a broad singlet, which is exchangeable with D_2O .
 - Integration: The integral ratios of the aromatic to aliphatic protons should correspond to the number of protons in each environment (4H : 7H).



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Caption: Workflow for NMR-based structural identification.

Fourier-Transform Infrared (IR) Spectroscopy

Causality: IR spectroscopy is a rapid and reliable method for confirming the presence of key functional groups.^{[12][14]} For **4-Pyridinepropanol**, it validates the existence of the hydroxyl (-OH) group and the aromatic pyridine ring.

Protocol: Attenuated Total Reflectance (ATR)-IR

- **Sample Preparation:** No extensive preparation is needed. If the sample is a liquid or low-melting solid, place a single drop directly onto the ATR crystal.
- **Instrumentation:** Use an FTIR spectrometer equipped with an ATR accessory.
- **Data Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Place the sample on the crystal and apply pressure to ensure good contact.
 - Collect the sample spectrum over a range of 4000-650 cm^{-1} , averaging at least 16 scans.
- **Spectral Interpretation:** Identify characteristic absorption bands.

Table 2: Expected IR Absorption Bands for **4-Pyridinepropanol**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3400-3100 (broad)	O-H stretch	Alcohol
3100-3000	C-H stretch	Aromatic (Pyridine)
2950-2850	C-H stretch	Aliphatic (CH_2)
~1600, ~1500	C=C, C=N stretch	Aromatic Ring
~1050	C-O stretch	Primary Alcohol

Mass Spectrometry (MS)

Causality: MS provides the molecular weight of the analyte, serving as a primary confirmation of its elemental composition ($\text{C}_8\text{H}_{11}\text{NO}$).^[15] When coupled with a separation technique like Gas Chromatography (GC-MS), it also provides fragmentation patterns that offer further structural proof.^[3]

Protocol: Electron Ionization GC-MS

- Sample Preparation: Prepare a dilute solution of **4-Pyridinepropanol** (~100 µg/mL) in a volatile solvent like methanol or dichloromethane.
- Instrumentation: Use a GC-MS system with an electron ionization (EI) source.
- GC Method (Example):
 - Column: DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film).
 - Injector: Split/splitless, 250 °C.
 - Oven Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min.
 - Carrier Gas: Helium.
- MS Method:
 - Ion Source Temp: 230 °C.
 - Ionization Energy: 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
- Data Interpretation:
 - Molecular Ion ($M^{+\bullet}$): Look for a peak at m/z = 137, corresponding to the molecular weight.
 - Key Fragments: Observe characteristic fragments. A prominent peak at m/z = 106 is expected, corresponding to the loss of the CH₂OH group and subsequent rearrangement.

Part 2: Purity and Quantitative Analysis Protocols

For quantitative analysis, chromatographic methods are the gold standard due to their ability to separate the main component from impurities.

High-Performance Liquid Chromatography (HPLC)

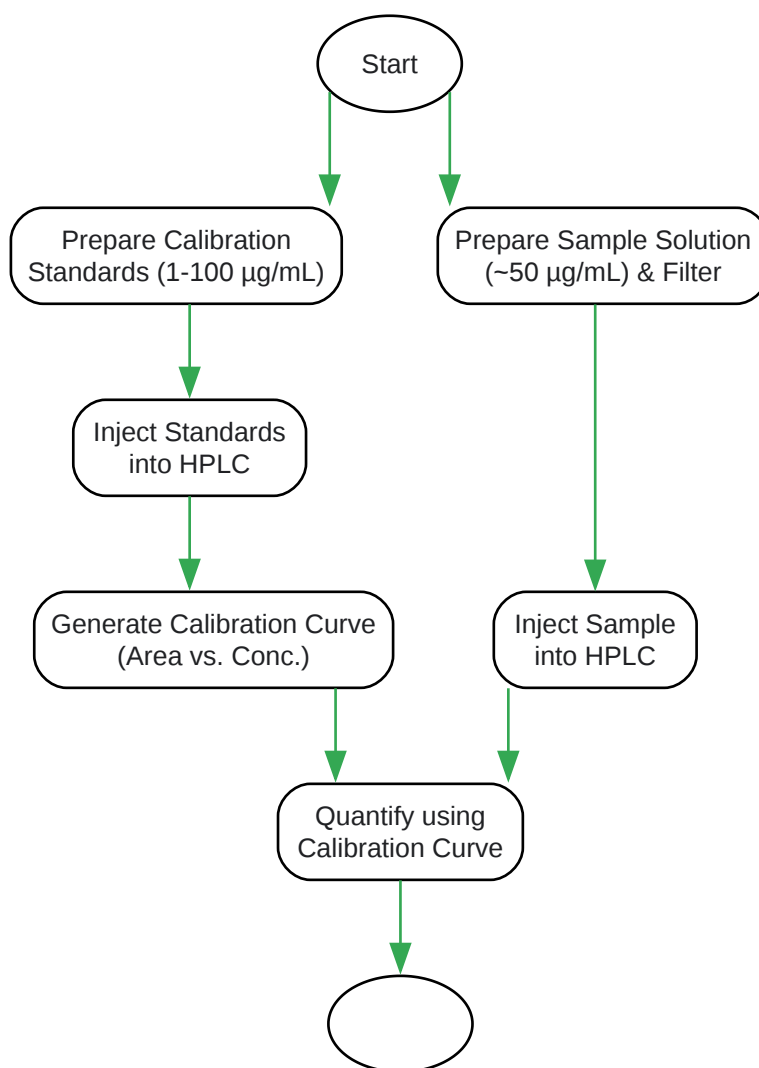
Causality: Reverse-phase HPLC is ideal for non-volatile, polar compounds like **4-Pyridinepropanol**.^{[2][16]} It offers high resolution, precision, and accuracy, making it the

preferred method for assay and purity determination in pharmaceutical contexts.^[17]

Protocol: Stability-Indicating HPLC-UV Method

- Instrumentation: HPLC system with a UV or Diode Array Detector (DAD), and a C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Method Parameters:
 - Mobile Phase: A mixture of aqueous buffer (e.g., 20 mM potassium phosphate, pH 6.5) and acetonitrile. A gradient elution may be required to separate all impurities, for instance, 10% to 60% acetonitrile over 15 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 254 nm (where the pyridine ring strongly absorbs).
 - Injection Volume: 10 µL.
- Standard Preparation:
 - Prepare a stock solution of **4-Pyridinepropanol** reference standard at 1.0 mg/mL in mobile phase.
 - Create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution.
- Sample Preparation: Accurately weigh the sample and dissolve in the mobile phase to a target concentration within the calibration range (e.g., 50 µg/mL). Filter through a 0.45 µm syringe filter before injection.
- Analysis and Quantification:
 - Inject the calibration standards to generate a calibration curve (Peak Area vs. Concentration).

- Inject the sample solution.
- Calculate the concentration in the sample using the linear regression equation from the calibration curve.
- Purity is determined by area percent, where all peaks are integrated and the area of the main peak is expressed as a percentage of the total area.



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Caption: Workflow for quantitative analysis by HPLC.

Gas Chromatography (GC)

Causality: Given its defined boiling point and thermal stability, GC is a viable alternative to HPLC.[5][18] It excels in resolving volatile impurities and can offer higher speed for routine quality control checks. A Flame Ionization Detector (FID) is typically used for its robustness and wide linear range.

Protocol: GC-FID Purity Analysis

- Instrumentation: GC system with an FID detector and a polar capillary column (e.g., DB-WAX or equivalent, 30 m x 0.32 mm, 0.5 µm film) for good peak shape with the alcohol group.
- Method Parameters:
 - Injector: Split, 250 °C. Split ratio 50:1.
 - Detector: FID, 280 °C.
 - Oven Program: Start at 120 °C, hold for 2 min, ramp to 240 °C at 10 °C/min, hold for 5 min.
 - Carrier Gas: Helium or Nitrogen.
- Standard and Sample Preparation: Prepare solutions of the reference standard and sample in methanol or isopropanol at a concentration of approximately 1 mg/mL.
- Analysis: Inject 1 µL of the sample. Purity is determined by area percent normalization, assuming all components have a similar response factor with the FID. For higher accuracy, relative response factors should be determined.

Part 3: Advanced Application - Stability-Indicating Method

Causality: In drug development, it is critical to use an analytical method that can separate the intact drug from any potential degradation products.[19][20] A forced degradation study is performed to demonstrate this capability.

Protocol: Forced Degradation Study

- Prepare Stock Solution: Prepare a ~1 mg/mL solution of **4-Pyridinepropanol**.
- Apply Stress Conditions: Expose aliquots of the stock solution to the following conditions:
 - Acid Hydrolysis: Add 1N HCl and heat at 80 °C for 4 hours.
 - Base Hydrolysis: Add 1N NaOH and heat at 80 °C for 4 hours.
 - Oxidation: Add 3% H₂O₂ and keep at room temperature for 24 hours.
 - Thermal: Heat the solution at 80 °C for 24 hours.
 - Photolytic: Expose the solution to UV light (e.g., 254 nm) for 24 hours.
- Analysis: Neutralize the acid and base samples. Dilute all stressed samples to a suitable concentration and analyze using the HPLC-UV method described in Section 4.1.
- Evaluation: The method is considered "stability-indicating" if all degradation peaks are baseline-resolved from the main **4-Pyridinepropanol** peak. A DAD detector is invaluable here for checking peak purity across all peaks.

Summary of Method Performance

The choice between HPLC and GC depends on the specific analytical need, available instrumentation, and sample matrix.

Table 3: Comparative Performance of Quantitative Methods

Parameter	HPLC-UV	GC-FID
Applicability	Non-volatile impurities, assay, stability	Volatile impurities, routine QC
Typical Linearity (R ²)	> 0.999	> 0.998
Limit of Quant. (LOQ)	~0.5 µg/mL	~1 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%	97.0 - 103.0%
Precision (% RSD)	< 2.0%	< 3.0%

Note: These values are representative and must be established during method validation for a specific system.^[2]^[16]

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